

What is the chemical structure of 6-Hydroxyisosativan?

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Compound of Interest

Compound Name: 6-Hydroxyisosativan

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An In-depth Technical Guide to 6-Hydroxyisosativan

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of **6-Hydroxyisosativan**. The information is tailored for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Chemical Structure and Properties

6-Hydroxyisosativan is a flavonoid, a class of natural products known for their diverse biological activities. Its chemical identity is established by its unique structure and physicochemical properties.

The definitive structure of **6-Hydroxyisosativan** is presented below:

Chemical structure of 6-Hydroxyisosativan

Caption: Chemical structure of **6-Hydroxyisosativan**.

A summary of its key chemical data is provided in the table below for easy reference and comparison.



Property	Value	Source
CAS Number	2172624-69-8	[1][2]
Molecular Formula	C17H18O5	[1]
Molecular Weight	302.32 g/mol	[1]
Predicted Boiling Point	448.5±45.0 °C	[1]
Predicted Density	1.279±0.06 g/cm³	[1]
Predicted pKa	9.48±0.40	[1]

Potential Biological Activity and Signaling Pathways

While direct experimental evidence for the biological activity of **6-Hydroxyisosativan** is limited in the current scientific literature, its structural similarity to other isoflavonoids, such as 6-hydroxygenistein, suggests potential involvement in key cellular signaling pathways related to antioxidant and anti-inflammatory responses. Many isoflavones are recognized for their therapeutic potential, including anticancer and antioxidant effects.

Based on the activities of related compounds, **6-Hydroxyisosativan** is hypothesized to modulate the Nrf2/HO-1 and NF-κB signaling pathways. The diagram below illustrates the proposed mechanism of action.

Caption: Proposed signaling pathways modulated by **6-Hydroxyisosativan**.

This diagram illustrates how **6-Hydroxyisosativan** may promote the Nrf2/HO-1 pathway, leading to an antioxidant response, while simultaneously inhibiting the NF-κB pathway to reduce inflammation.

Experimental Protocols: A Generalized Approach to Isoflavonoid Synthesis

A specific, detailed experimental protocol for the synthesis of **6-Hydroxyisosativan** is not readily available in the public domain. However, a general and widely applicable method for the

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synthesis of isoflavonoids is the Suzuki-Miyaura cross-coupling reaction. The following protocol outlines a representative synthetic route.

Objective: To synthesize an isoflavone scaffold via Suzuki-Miyaura coupling.

Materials:

- A suitably substituted 3-iodochromone.
- An appropriately functionalized phenylboronic acid or its pinacol ester.
- Palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf)).
- Base (e.g., Na₂CO₃, K₂CO₃, or Cs₂CO₃).
- Anhydrous solvent (e.g., dioxane, toluene, or DMF).
- Standard laboratory glassware and purification apparatus (e.g., column chromatography).

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the 3-iodochromone (1.0 eq) and the phenylboronic acid derivative (1.2-1.5 eq) in the chosen anhydrous solvent.
- Addition of Reagents: To the solution, add the palladium catalyst (0.05-0.1 eq) and the base (2.0-3.0 eq).
- Reaction Conditions: Heat the reaction mixture to the appropriate temperature (typically 80-110 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Workup: Upon completion, cool the reaction mixture to room temperature. Dilute with an
 organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer
 over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate) to afford the



desired isoflavone.

 Characterization: Characterize the final product by standard analytical techniques, including ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS), to confirm its structure and purity.

This generalized protocol serves as a foundational method for the synthesis of isoflavonoids like **6-Hydroxyisosativan** and can be adapted and optimized based on the specific functionalities of the starting materials.

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References

- 1. 6-Hydroxyisosativan CAS#: 2172624-69-8 [m.chemicalbook.com]
- 2. 6-Hydroxyisosativan | 2172624-69-8 [amp.chemicalbook.com]
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